

optimizing H-Gln(Trt)-OH coupling efficiency

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Compound Focus: H-Gln(Trt)-OH

CAS No.: 102747-84-2

Cat. No.: S726842

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Chemical Profile: H-Gln(Trt)-OH

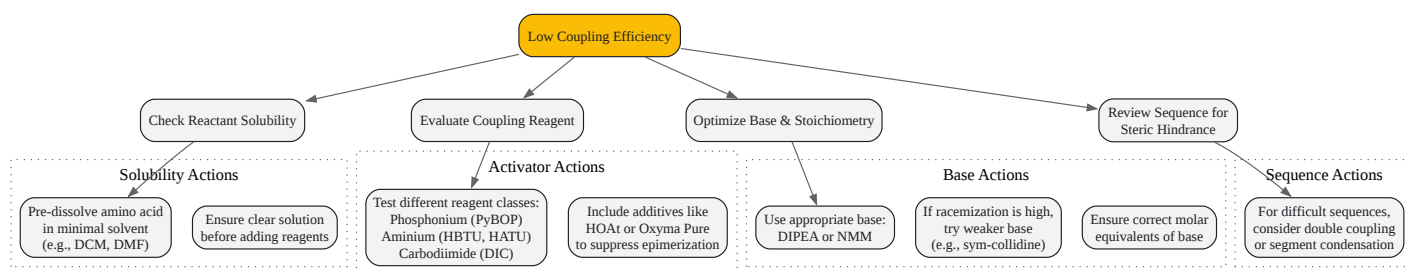
For your reference, here are the basic specifications of **H-Gln(Trt)-OH** gathered from the search results:

| Property | Specification |
|-------------------|---|
| CAS Number | 102747-84-2 [1] [2] [3] |
| Molecular Formula | C ₂₄ H ₂₄ N ₂ O ₃ [1] [2] [3] |
| Molecular Weight | 388.46 g/mol [1] [2] [3] |
| Appearance | White to off-white powder [1] |
| Melting Point | Information not available in search results |
| Storage | 2-8°C, in a dark place, under an inert atmosphere [1] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone [1] |

Common Challenges & Initial Troubleshooting Steps

While specific issues with **H-Gln(Trt)-OH** are not detailed, general peptide coupling challenges often involve **slow reaction rates, low yields, and epimerization (racemization)** [4].

The following diagram outlines a logical workflow for diagnosing and resolving these common coupling efficiency problems.



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References

1. - H (Gln)- Trt | 102747-84-2 OH [chemicalbook.com]
2. CAS No : 102747-84-2 | Product Name : H - Gln (trt)- oh | Pharmaffiliates [pharmaffiliates.com]
3. - H (Gln)- Trt | CAS No- 102747-84-2 | Simson Pharma Limited OH [simsonpharma.com]
4. Peptide Coupling Reagents & Additives: A Guide | Bachem [bachem.com]

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